

Application Notes and Protocols: N-Isopropyl-4-methoxyaniline in Agrochemical Synthesis

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Compound of Interest

Compound Name: *N*-Isopropyl-4-methoxyaniline

Cat. No.: B103625

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Introduction: The Strategic Importance of N-Isopropyl-4-methoxyaniline in Modern Agrochemical Design

N-Isopropyl-4-methoxyaniline, a substituted aniline derivative, is emerging as a pivotal building block in the synthesis of novel agrochemicals. Its unique structural features—a secondary isopropylamine group and a methoxy-activated phenyl ring—offer a versatile platform for creating a diverse range of herbicidal, fungicidal, and insecticidal candidates. The isopropyl group can impart favorable physicochemical properties such as optimal lipophilicity for enhanced plant uptake and translocation, while the methoxy-substituted aniline core is a well-established pharmacophore in numerous commercial agrochemicals.

These application notes provide a comprehensive guide for researchers and professionals in the agrochemical industry on the utility of **N-Isopropyl-4-methoxyaniline**. We will delve into its application in the synthesis of two major classes of herbicides: triazines and phenylureas. The protocols detailed herein are based on established and robust chemical transformations, offering a practical framework for the development of next-generation crop protection agents.

Physicochemical Properties of N-Isopropyl-4-methoxyaniline

A thorough understanding of the starting material's properties is crucial for reaction optimization and safety.

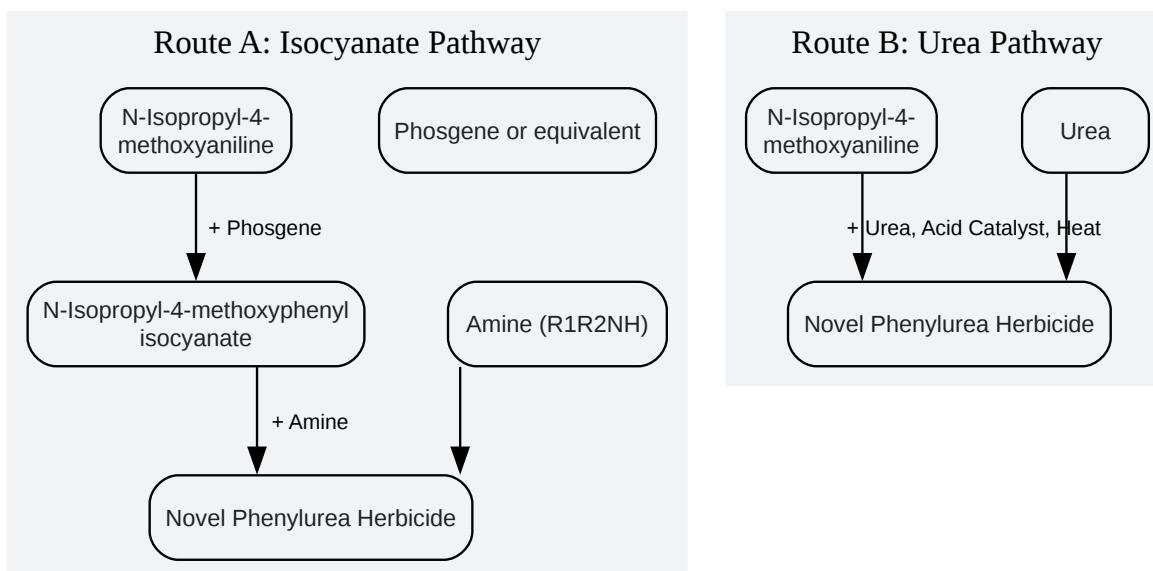
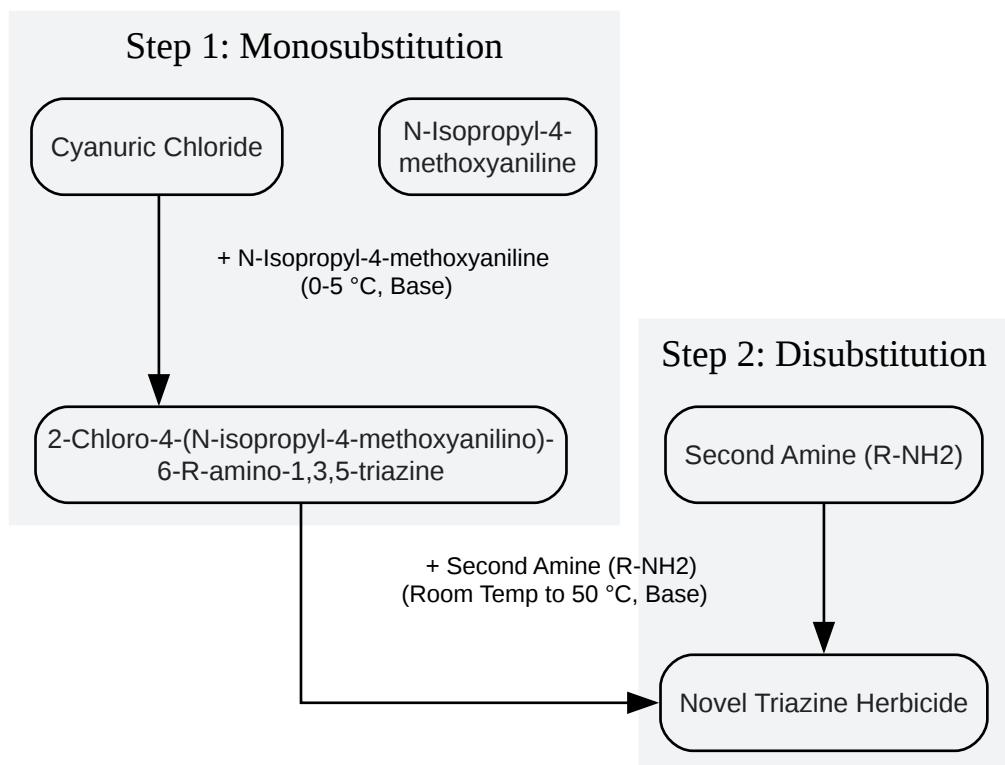
Property	Value	Source
CAS Number	16495-67-3	--INVALID-LINK--
Molecular Formula	C ₁₀ H ₁₅ NO	--INVALID-LINK--
Molecular Weight	165.23 g/mol	--INVALID-LINK--
Appearance	Not specified, likely a liquid or low-melting solid	-
Boiling Point	Not specified	-
Melting Point	Not specified	-
Solubility	Expected to be soluble in common organic solvents	-

Application I: Synthesis of Novel Triazine Herbicides

Triazine herbicides are a cornerstone of modern agriculture, known for their effectiveness in controlling broadleaf and grassy weeds.^[1] The synthetic pathway to these compounds typically involves the sequential nucleophilic substitution of the chlorine atoms on cyanuric chloride with various amines.^{[2][3][4][5][6][7]} The differential reactivity of the chlorine atoms on the triazine ring allows for controlled, stepwise additions, enabling the synthesis of a diverse library of compounds.^{[4][5][7]}

N-Isopropyl-4-methoxyaniline serves as an excellent nucleophile in this reaction, owing to the electron-donating effect of the methoxy group and the secondary amine. By reacting **N-Isopropyl-4-methoxyaniline** with cyanuric chloride, novel triazine herbicides with potentially unique selectivity and efficacy profiles can be developed.

Logical Workflow for Triazine Herbicide Synthesis

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